

Technical Guide: 3-Fluoro-2-methylaniline (CAS RN: 443-86-7)

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Compound of Interest

Compound Name: 3-Fluoro-2-methanesulfonylaniline

CAS No.: 1499020-26-6

Cat. No.: B2602157

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Introduction

3-Fluoro-2-methylaniline, also known as 3-fluoro-o-toluidine, is a fluorinated aromatic amine that serves as a versatile building block in organic synthesis.^{[1][2][3][4]} Its unique structural features, a fluorine atom and a methyl group on the aniline scaffold, impart specific electronic and steric properties that are highly valuable in the design and synthesis of complex molecules, particularly in the pharmaceutical and agrochemical industries.^[5] The presence of the fluorine atom can significantly influence the pharmacokinetic and pharmacodynamic properties of a molecule, including metabolic stability, lipophilicity, and binding affinity to biological targets.^[5]

This guide provides a comprehensive overview of the key technical aspects of 3-Fluoro-2-methylaniline, including its physicochemical properties, synthesis, applications, and safety considerations.

Physicochemical Properties

A summary of the key physicochemical properties of 3-Fluoro-2-methylaniline is presented in the table below.

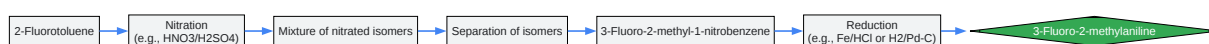
Property	Value	Reference(s)
CAS Number	443-86-7	[1][2][4]
Molecular Formula	C ₇ H ₈ FN	[4]
Molecular Weight	125.14 g/mol	[4]
Appearance	Light yellow to yellow to orange clear liquid	[1]
Boiling Point	89-91 °C/15 mmHg	[1]
Density	1.099 g/mL at 25 °C	[1]
Refractive Index	n ₂₀ /D 1.542	[1]
Purity	>98.0% (GC)	[1]

Synthesis

While specific, detailed industrial synthesis protocols for 3-Fluoro-2-methylaniline are often proprietary, a general understanding of its synthetic routes can be derived from established organic chemistry principles. The synthesis of fluorinated anilines typically involves either the introduction of a fluorine atom onto an existing aniline or methylaniline precursor or the construction of the aromatic ring with the desired substitution pattern.

A plausible synthetic approach could involve the nitration of 2-fluorotoluene followed by the reduction of the resulting nitro compound.

Conceptual Synthetic Workflow



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Caption: Conceptual workflow for the synthesis of 3-Fluoro-2-methylaniline.

Experimental Causality

- Nitration: The nitration of 2-fluorotoluene is a standard electrophilic aromatic substitution. The directing effects of the fluorine (ortho, para-directing but deactivating) and the methyl group (ortho, para-directing and activating) will lead to a mixture of isomers. The separation of the desired 3-fluoro-2-methyl-1-nitrobenzene isomer would be a critical and potentially challenging step, likely relying on chromatographic or crystallization techniques.
- Reduction: The reduction of the nitro group to an amine is a common and well-established transformation. Methods such as catalytic hydrogenation ($H_2/Pd-C$) or metal-acid reduction (e.g., Fe, Sn, or Zn in the presence of an acid like HCl) are typically employed. The choice of reducing agent can depend on factors like cost, scale, and functional group tolerance.

Applications in Research and Development

3-Fluoro-2-methylaniline is a valuable intermediate in the synthesis of more complex molecules, particularly in the field of drug discovery.^[5]

- Pharmaceutical Synthesis: The fluorinated aniline moiety is a common feature in many active pharmaceutical ingredients (APIs). The fluorine atom can enhance metabolic stability by blocking sites of oxidative metabolism and can also increase the binding affinity of a drug to its target protein through favorable electrostatic interactions.^[5]
- Agrochemicals: Similar to pharmaceuticals, the incorporation of fluorine into agrochemical compounds can improve their efficacy and metabolic stability.
- Material Science: Fluorinated organic compounds are also used in the development of advanced materials with specific properties.

A notable application of 3-Fluoro-2-methylaniline is in the synthesis of heterocyclic compounds. For instance, it has been used in the synthesis of 2-amino-1,7,9-trimethylimidazo[4,5-g]quinoxaline, a mutagenic compound isolated from beef extract.

Safety and Handling

3-Fluoro-2-methylaniline is a hazardous chemical and should be handled with appropriate safety precautions.

Hazard Identification

- Health Hazards: Harmful if swallowed, in contact with skin, or if inhaled.[1][2] Causes skin and serious eye irritation.[1][2]
- Physical Hazards: Combustible liquid.[1]

Recommended Handling Procedures

The following is a general protocol for handling 3-Fluoro-2-methylaniline in a laboratory setting.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and/or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Lab coat and appropriate footwear.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.

Handling and Storage:

- Keep away from heat, sparks, and open flames.[2]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Avoid breathing vapors or mist.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[2]

- If on Skin: Wash with plenty of water. Call a poison center or doctor if you feel unwell.[2]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]

Conclusion

3-Fluoro-2-methylaniline is a key building block in modern organic synthesis, offering a valuable scaffold for the development of new pharmaceuticals and other advanced materials. Its unique combination of a fluorine atom and a methyl group on the aniline ring provides chemists with a tool to fine-tune the properties of target molecules. As with any chemical reagent, a thorough understanding of its properties and adherence to strict safety protocols are essential for its safe and effective use in research and development.

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